

Application Notes and Protocols: Dissolving OPC-14523 Hydrochloride in DMSO

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Compound of Interest

Compound Name: OPC-14523 hydrochloride

Cat. No.: B3047852

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Introduction

OPC-14523 is a novel compound recognized for its potential antidepressant-like effects.^{[1][2]} It functions as an orally active agonist for both sigma (σ) and serotonin 5-HT_{1A} receptors.^{[3][4][5]} Additionally, it exhibits a high affinity for the serotonin (5-HT) transporter, acting as a serotonin reuptake inhibitor.^{[2][6][7]} The compound's unique mechanism, involving the combined stimulation of sigma and 5-HT_{1A} receptors, is believed to contribute to its acute antidepressant-like actions.^[2] These characteristics make OPC-14523 a significant tool in neuropharmacology research and drug development for mood disorders.

Proper solubilization is the critical first step for ensuring accurate and reproducible results in any in vitro or in vivo experiment. Dimethyl sulfoxide (DMSO) is a common solvent for **OPC-14523 hydrochloride**. This document provides detailed protocols for its dissolution and handling to prepare stock solutions for research applications.

Physicochemical and Pharmacological Data

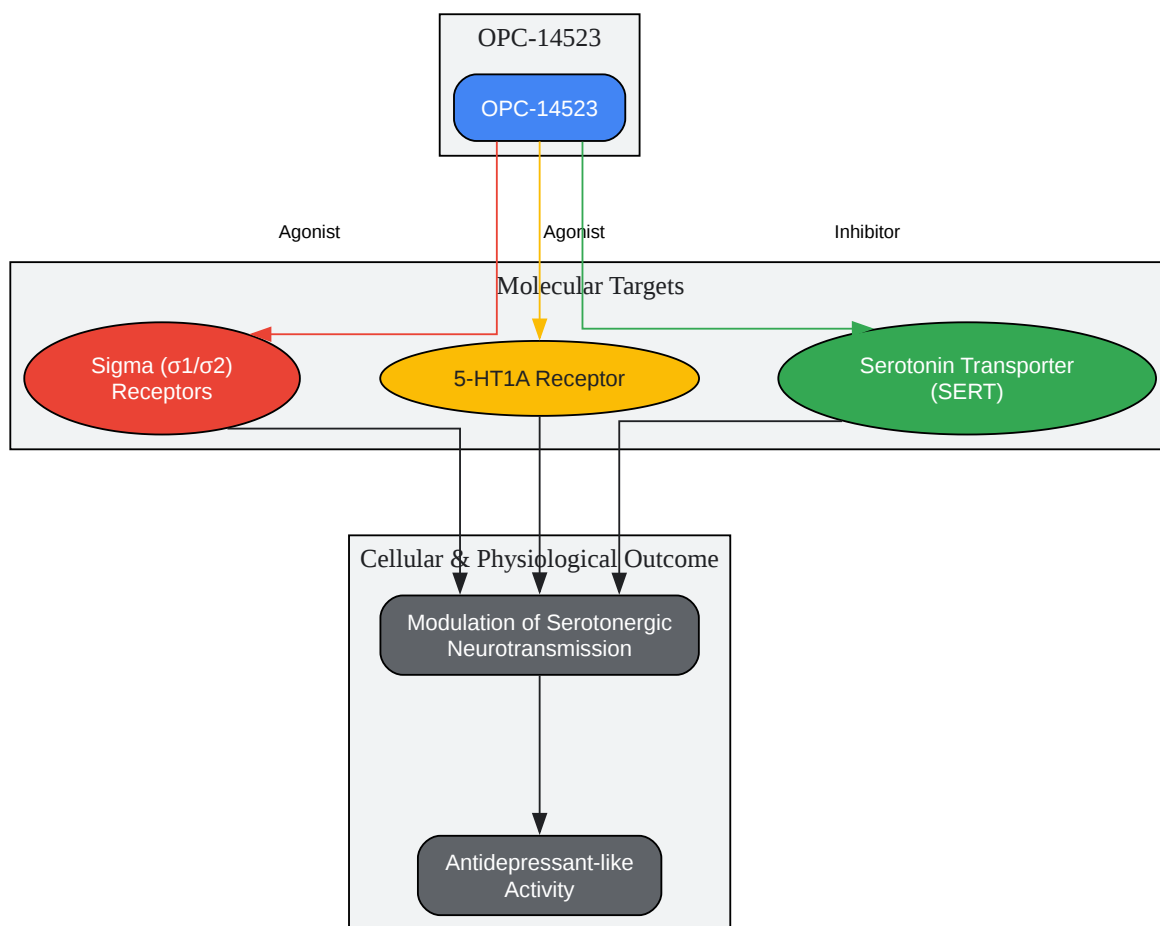
The following table summarizes key quantitative data for **OPC-14523 hydrochloride**.

Parameter	Value	Reference(s)
Molecular Formula	C23H29Cl2N3O2	[8]
Molecular Weight	450.40 g/mol	[9]
CAS Number	145969-31-9	[8][9]
Solubility in DMSO	83.33 mg/mL (185.01 mM)	[9]
Solubility in H2O	5 mg/mL (11.10 mM)	[9]
IC50 (σ 1 Receptor)	47 nM	[2][5]
IC50 (σ 2 Receptor)	56 nM	[5][10]
IC50 (5-HT1A Receptor)	2.3 nM	[2][5]
IC50 (5-HT Transporter)	27 nM - 80 nM	[2][5]

Visualized Mechanisms and Workflows

Mechanism of Action of OPC-14523

The diagram below illustrates the primary molecular targets of OPC-14523. The compound exerts its effects by acting as an agonist at sigma and 5-HT1A receptors while simultaneously inhibiting the serotonin transporter.

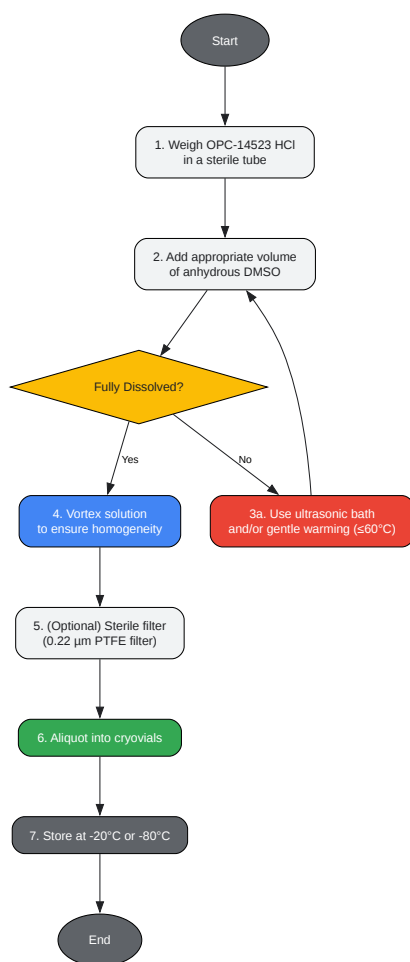


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Caption: Mechanism of action for OPC-14523.

Experimental Workflow: Stock Solution Preparation

This workflow diagram outlines the standard procedure for preparing a concentrated stock solution of **OPC-14523 hydrochloride** in DMSO.



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Caption: Workflow for preparing OPC-14523 HCl stock solution.

Experimental Protocols

Materials and Equipment

- **OPC-14523 hydrochloride** powder
- Anhydrous, sterile-filtered dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Ultrasonic water bath
- (Optional) Heating block or water bath capable of reaching 60°C
- (Optional) Sterile 0.22 µm syringe filter (PTFE membrane recommended for DMSO)

Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many laboratory applications.

- Calculation:
 - Molecular Weight (MW) of OPC-14523 HCl = 450.40 g/mol .
 - To make a 10 mM (0.010 mol/L) solution, you need 4.504 mg per 1 mL of solvent.
 - Example: To prepare 1 mL of a 10 mM stock, you will weigh out 4.504 mg of OPC-14523 HCl. To prepare 2 mL, weigh out 9.008 mg.
- Weighing:
 - Tare a sterile, chemically resistant microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of OPC-14523 HCl powder (e.g., 4.504 mg) and record the exact weight.
- Dissolution:
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the tube (e.g., 1 mL for 4.504 mg).
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution for any undissolved particulates.
- Assisted Solubilization (If Necessary):

- If particulates remain, place the tube in an ultrasonic water bath for 5-10 minute intervals. [\[9\]](#) Check for dissolution after each interval.
- Alternatively, or in combination with sonication, warm the solution to 60°C. [\[9\]](#) Do not overheat, as it may degrade the compound.
- Once fully dissolved, allow the solution to return to room temperature.
- Storage:
 - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile cryovials. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C or -80°C, protected from light. The shelf life is typically specified by the manufacturer, often up to one year or more under these conditions. [\[9\]](#)

Protocol for Preparing Working Solutions for Cell Culture

When preparing working solutions for treating cells, it is crucial to minimize the final concentration of DMSO to avoid solvent-induced cytotoxicity. A final DMSO concentration of <0.5% (and ideally $\leq 0.1\%$) is recommended for most cell lines.

- Serial Dilution: It is not advisable to add the highly concentrated DMSO stock directly to your final volume of cell culture medium, as the compound may precipitate. A serial dilution approach is recommended.
- Example Dilution for a 10 μM Final Concentration:
 - Start with your 10 mM stock solution in DMSO.
 - Prepare an intermediate dilution by adding a small volume of the stock to serum-containing cell culture medium. For example, add 2 μL of 10 mM stock to 998 μL of medium to get a 20 μM intermediate solution (in 0.2% DMSO). Vortex gently.

- Add the required volume of this intermediate solution to your cell culture plates. For example, to achieve a final concentration of 10 μM in a well containing 1 mL of medium, add 1 mL of the 20 μM intermediate solution (this example assumes a 1:1 dilution in the well).
- Important: Always prepare a vehicle control using the same final concentration of DMSO in the medium that is used for the treated cells.

Safety and Handling

- **OPC-14523 hydrochloride** should be handled as a potentially hazardous material.[\[11\]](#)
- Wear appropriate Personal Protective Equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid ingestion, inhalation, and contact with skin or eyes.
- Consult the Safety Data Sheet (SDS) provided by the manufacturer for complete safety and handling information.

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- To cite this document: BenchChem. [Application Notes and Protocols: Dissolving OPC-14523 Hydrochloride in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3047852#how-to-dissolve-opc-14523-hydrochloride-in-dmsol>]

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